

Molecular Structure and Chemical Properties

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Compound of Interest

Compound Name: *Pentyl 4-aminobenzoate*

Cat. No.: *B083381*

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Pentyl 4-aminobenzoate, also known as amyl p-aminobenzoate, is an organic compound belonging to the class of aminobenzoate esters.^[1] It is characterized by a benzene ring substituted with an amino group and a pentyl ester group at the para position.

Table 1: Chemical Identifiers and Molecular Properties

Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₇ NO ₂	[1][2][3][4]
Molecular Weight	207.27 g/mol	[2][3][4][5]
IUPAC Name	pentyl 4-aminobenzoate	[3]
CAS Registry Number	13110-37-7	[2][3][4]
InChI	InChI=1S/C12H17NO2/c1-2-3-4-9-15-12(14)10-5-7-11(13)8-6-10/h5-8H,2-4,9,13H2,1H3	[1][5]
InChIKey	VKYWCHMXHQTCJQ-UHFFFAOYSA-N	[1][2][5]
Synonyms	4-Aminobenzoic acid n-pentyl ester, n-Amyl 4-aminobenzoate	[1][4]

Below is a 2D representation of the molecular structure of **pentyl 4-aminobenzoate**.

Caption: 2D Molecular Structure of **Pentyl 4-aminobenzoate**.

Spectroscopic Data

Spectroscopic analysis is essential for the structural elucidation and purity assessment of **pentyl 4-aminobenzoate**.

Table 2: Spectroscopic Data Summary

Technique	Data Highlights	Reference
¹ H NMR	Spectrum available in DMSO-d ₆ .	[5]
GC-MS	Kovats Retention Index (Standard non-polar): 1855, 1858, 1939.	[1][3]
FTIR	Spectra available for crystalline phase (melt) and ATR-Neat.	[3]
Raman	FT-Raman spectrum available.	[3]

Experimental Protocols

Synthesis of Pentyl 4-aminobenzoate

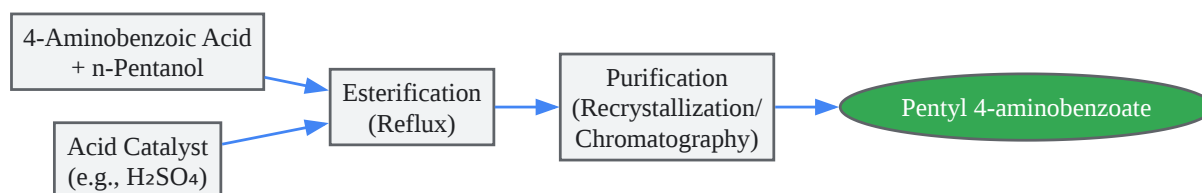
Pentyl 4-aminobenzoate can be synthesized through several methods, with Fischer esterification being a common approach.

Fischer Esterification Protocol:

- **Reactants:** 4-Aminobenzoic acid and n-pentanol are used as the primary reactants.
- **Catalyst:** A strong acid catalyst, such as sulfuric acid (H₂SO₄) or p-toluenesulfonic acid, is employed.
- **Reaction Conditions:** The mixture of 4-aminobenzoic acid, excess n-pentanol, and the acid catalyst is heated under reflux.

- **Water Removal:** The water produced during the reaction is removed to drive the equilibrium towards the formation of the ester. This can be achieved using a Dean-Stark apparatus.
- **Work-up:** After the reaction is complete, the excess alcohol is removed, and the reaction mixture is neutralized.
- **Purification:** The crude product is then purified, typically by recrystallization or column chromatography, to yield pure **pentyl 4-aminobenzoate**.

An alternative patented method involves the carbonylation of p-bromo-dimethylaniline in the presence of pentanol and a palladium catalyst.[6]



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Caption: Generalized workflow for the synthesis of **pentyl 4-aminobenzoate**.

Spectroscopic Analysis Protocols

- **¹H NMR Spectroscopy:** The ¹H NMR spectrum was recorded on a BRUKER AC-300 or a 500.134 MHz spectrometer.[3][5] The sample was dissolved in a deuterated solvent, such as DMSO-d₆. [5]
- **Mass Spectrometry (GC-MS):** GC-MS analysis was performed using a capillary column (e.g., VF-5MS, 30 m length, 0.25 mm diameter) with Helium as the carrier gas.[1] A temperature ramp from 60°C to 270°C was used.[1]
- **Infrared (IR) Spectroscopy:** FTIR spectra were obtained using techniques such as a capillary cell for the melt (crystalline phase) or Attenuated Total Reflectance (ATR) for the neat sample on instruments like the Bruker Tensor 27 FT-IR.[3]

Potential Biological Activity

While specific biological activities for **pentyl 4-aminobenzoate** are not extensively documented in the provided search results, its core structure, para-aminobenzoic acid (PABA), is a well-known building block for molecules with a wide range of therapeutic applications.[7] Derivatives of PABA have shown potential as anticancer, antibacterial, antiviral, antioxidant, and anti-inflammatory agents.[7] Some Schiff bases derived from PABA have demonstrated antibacterial activity against strains like *Staphylococcus aureus* and antifungal properties.[8][9] Given these precedents, **pentyl 4-aminobenzoate** may be a candidate for investigation into similar biological activities.

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